

Application Notes and Protocols: Daptomycin Susceptibility Testing for Vancomycin-Resistant Enterococci (VRE)

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Compound of Interest

Compound Name: *Daptomycin*

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These application notes provide detailed protocols and critical data for determining the susceptibility of vancomycin-resistant enterococci (VRE) to daptomycin. Accurate susceptibility testing is crucial for guiding therapeutic decisions and monitoring the emergence of resistance.

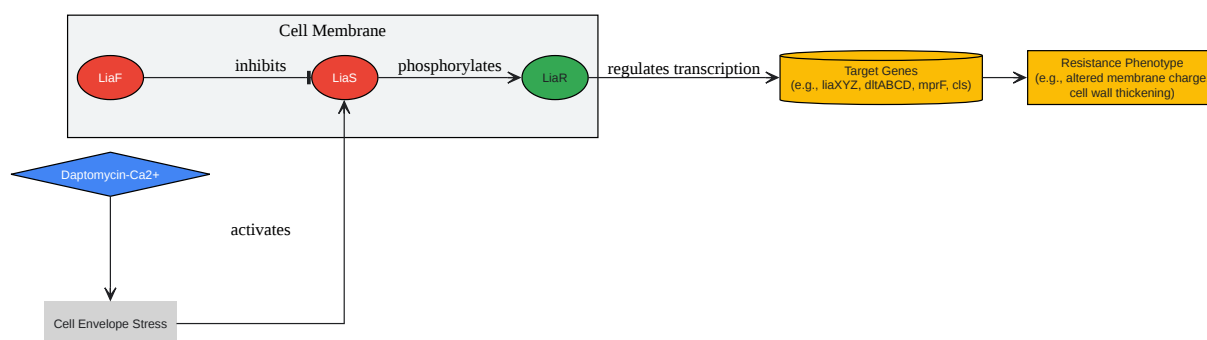
Introduction

Daptomycin is a cyclic lipopeptide antibiotic with bactericidal activity against a range of Gram-positive organisms, including VRE, and is often used as a last-resort treatment.[1][2] However, reports of daptomycin resistance in enterococci are increasing, making reliable susceptibility testing essential.[3][4] The in vitro activity of daptomycin is highly dependent on the presence of physiological concentrations of free calcium ions in the testing medium.[5][6][7][8] Therefore, strict adherence to standardized protocols is necessary for accurate and reproducible results.

This document outlines the standardized methodologies for daptomycin susceptibility testing as recommended by the Clinical and Laboratory Standards Institute (CLSI), provides interpretive criteria, and discusses the primary mechanism of daptomycin resistance in enterococci.

Mechanisms of Daptomycin Resistance in Enterococci

Resistance to daptomycin in enterococci is complex and often involves mutations in genes that regulate the cell envelope stress response.[3] The three-component LiaFSR system is a key regulator of the cell envelope stress response and plays a major role in mediating daptomycin resistance.[1][9][10] Mutations in the liaFSR genes can lead to alterations in the cell membrane, resulting in reduced daptomycin binding and subsequent resistance.[1][3]



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Caption: LiaFSR signaling pathway in enterococcal daptomycin resistance.

Quantitative Data Summary

The following tables summarize the interpretive criteria for daptomycin susceptibility testing against *Enterococcus* spp. as provided by the CLSI and quality control ranges for reference strains.

Table 1: CLSI Daptomycin Interpretive Criteria for *Enterococcus* spp.[11][12][13][14][15][16]

Organism	Method	Susceptible (S)	Susceptible -Dose Dependent (SDD)	Intermediate (I)	Resistant (R)
Enterococcus faecium	Broth Microdilution / Etest	-	≤4 µg/mL	-	≥8 µg/mL
Enterococcus faecalis and other Enterococcus spp.	Broth Microdilution / Etest	≤2 µg/mL	-	4 µg/mL	≥8 µg/mL

Note: The SDD category for E. faecium is based on a higher daptomycin dosage of 8-12 mg/kg/day.[12][14][16][17]

Table 2: Quality Control (QC) Ranges for Daptomycin Susceptibility Testing

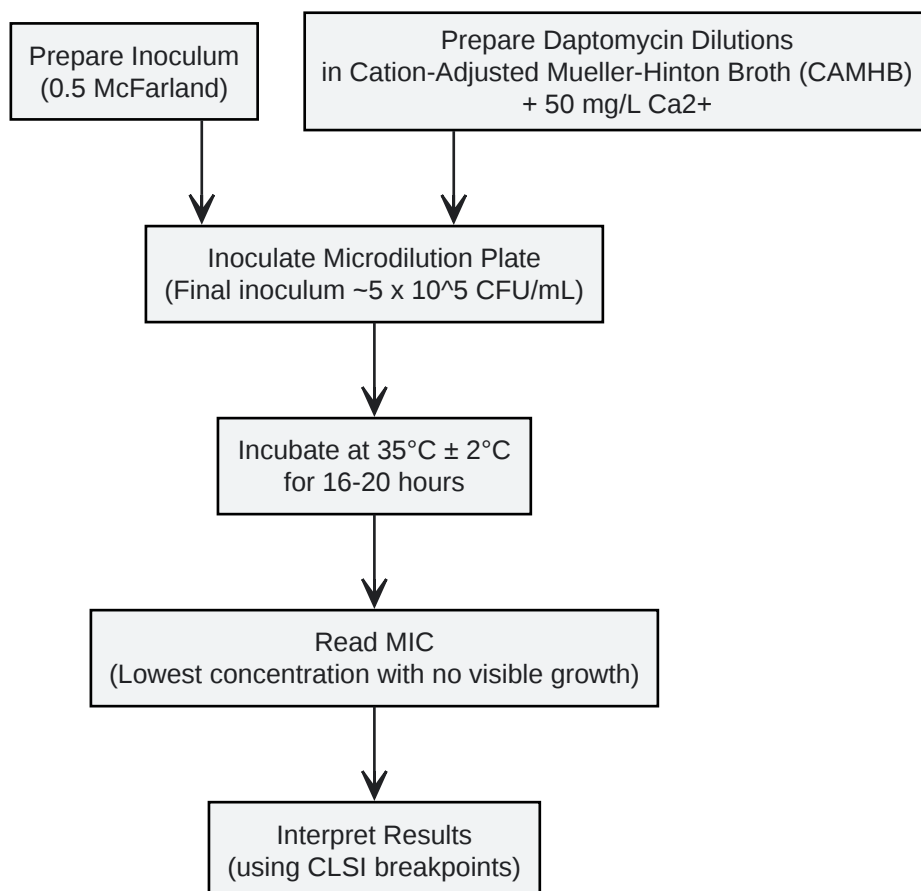
QC Strain	Method	Daptomycin MIC Range (µg/mL)
Enterococcus faecalis ATCC® 29212™	Broth Microdilution	1 - 4
Staphylococcus aureus ATCC® 29213™	Broth Microdilution	0.25 - 1
Enterococcus faecalis ATCC® 29212™	Etest	0.5 - 4
Staphylococcus aureus ATCC® 29213™	Etest	0.125 - 1

Experimental Protocols

Accurate daptomycin susceptibility testing requires strict adherence to standardized protocols, particularly concerning the calcium concentration in the growth medium.

Broth Microdilution (BMD) Method (Reference Method)

This method is considered the gold standard for determining the Minimum Inhibitory Concentration (MIC) of daptomycin.[7][18][19]



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Caption: Workflow for Daptomycin Broth Microdilution Susceptibility Testing.

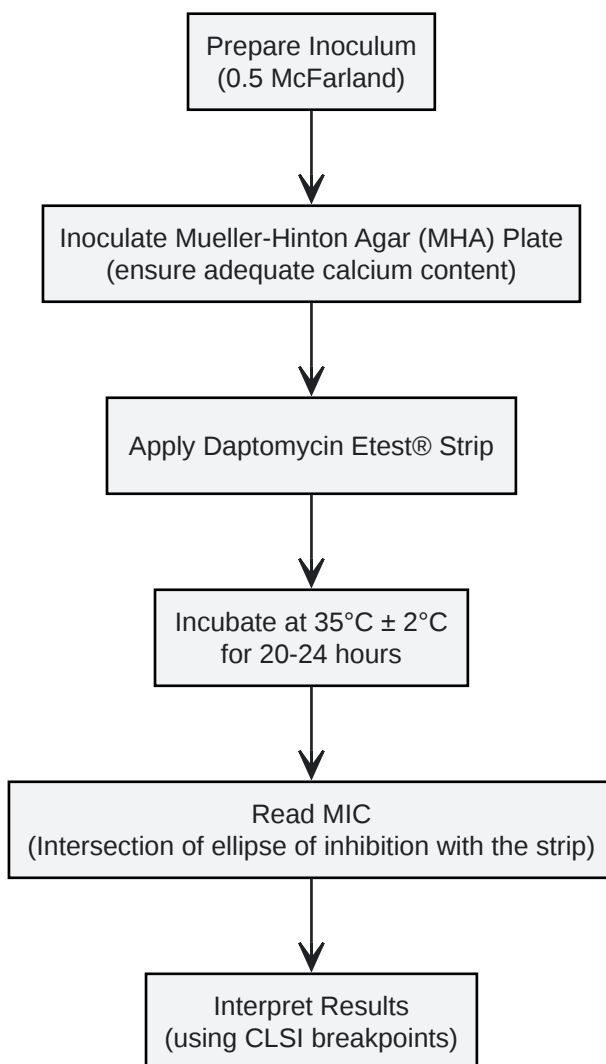
Protocol:

- Media Preparation: Use Cation-Adjusted Mueller-Hinton Broth (CAMHB). Supplement the broth with a final concentration of 50 mg/L of calcium.[5][17] This can be achieved by adding a sterile stock solution of CaCl₂.
- Inoculum Preparation:

- Select 3-5 well-isolated colonies of the VRE strain from a non-selective agar plate (e.g., blood agar) after 18-24 hours of incubation.
- Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Inoculation:
 - Within 15 minutes of preparation, dilute the standardized inoculum in the calcium-supplemented CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microdilution plate.
- Incubation: Incubate the inoculated plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ in ambient air for 16-20 hours.
- Reading and Interpretation:
 - The MIC is the lowest concentration of daptomycin that completely inhibits visible growth of the organism.
 - Interpret the MIC values according to the CLSI breakpoints provided in Table 1.

Gradient Diffusion (Etest®) Method

The Etest® provides a direct MIC value and is a common alternative to broth microdilution in clinical laboratories.[\[6\]](#)[\[7\]](#)[\[20\]](#)



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Caption: Workflow for Daptomycin Etest® Susceptibility Testing.

Protocol:

- Media: Use Mueller-Hinton Agar (MHA). The calcium content of MHA can be variable between manufacturers and even between lots, which can significantly affect daptomycin MIC results.[6][8] It is crucial to use MHA that supports the growth of QC organisms with daptomycin MICs within the acceptable range.
- Inoculum Preparation: Prepare a 0.5 McFarland standard suspension of the VRE isolate in sterile saline or broth as described for the BMD method.

- Inoculation:
 - Dip a sterile cotton swab into the standardized inoculum and rotate it firmly against the upper inside wall of the tube to remove excess fluid.
 - Streak the entire surface of the MHA plate evenly in three directions to ensure confluent growth.
 - Allow the plate to dry for 5-15 minutes before applying the Etest® strip.
- Etest® Strip Application: Aseptically apply the daptomycin Etest® strip to the center of the inoculated agar surface.
- Incubation: Incubate the plate in an inverted position at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ in ambient air for 20-24 hours.
- Reading and Interpretation:
 - Read the MIC value at the point where the lower part of the ellipse of growth inhibition intersects the MIC scale on the strip.
 - Interpret the results based on the CLSI breakpoints in Table 1.

Disk Diffusion Method

The disk diffusion method is generally not recommended for daptomycin susceptibility testing of enterococci due to poor correlation with reference methods and issues with standardization of calcium content in agar.^{[6][7]} If performed, it should be done with extreme caution and awareness of its limitations.

Protocol:

- Media: Use Mueller-Hinton Agar with consistent and verified calcium content.
- Inoculum Preparation and Inoculation: Follow the same procedure as for the Etest® method.
- Disk Application: Apply a 30-μg daptomycin disk to the surface of the inoculated agar.

- Incubation: Incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ in ambient air for 16-18 hours.
- Reading and Interpretation: Measure the diameter of the zone of inhibition. Interpretive criteria for disk diffusion are not well established or consistently reliable for enterococci and daptomycin. Therefore, this method should be avoided in favor of MIC-based methods.

Conclusion

Accurate and reliable daptomycin susceptibility testing of VRE is critical for patient management. The broth microdilution method remains the reference standard. When using gradient diffusion methods like Etest®, careful attention must be paid to the quality of the agar medium, especially its calcium content. Due to its unreliability, the disk diffusion method is not recommended for determining daptomycin susceptibility in enterococci. Adherence to these standardized protocols will ensure that clinicians receive accurate data to guide the use of this important last-line antibiotic.

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